Bromochlorophen chemical structure and properties.

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bromochlorophen*
CAS No.:	*15435-29-7*
Cat. No.:	*B099090*

Get Quote

An In-depth Technical Guide to the Structure, Properties, and Applications of **Bromochlorophen**

Abstract

This technical guide provides a comprehensive analysis of **bromochlorophen**, a term that encompasses a class of halogenated phenols. We address the inherent ambiguity in its nomenclature by systematically detailing the structural isomers of C_6H_4BrClO and the distinct, more complex compound, 2,2'-methylenebis(6-bromo-4-chlorophenol), often referred to as **Bromochlorophen**e. This document elucidates the chemical structure, physicochemical properties, synthesis, and reactivity of these compounds. Furthermore, it explores their spectroscopic signatures, applications in drug discovery and industry, and their toxicological and environmental profiles. The guide is intended for researchers, scientists, and professionals in drug development, offering field-proven insights and detailed experimental protocols grounded in authoritative scientific literature.

© 2026 BenchChem. All rights reserved.

Introduction and Nomenclature: Defining "Bromochlorophen"

The term "**bromochlorophen**" lacks the specificity required for precise chemical discourse. It can refer to any phenol molecule substituted with one bromine atom and one chlorine atom, leading to multiple structural isomers.[1] These isomers, while sharing the same molecular formula (C_6H_4BrClO), exhibit distinct physical and chemical properties due to the different relative positions of the hydroxyl, bromine, and chlorine substituents on the benzene ring.[2]

Compounding this ambiguity, the name "**Bromochlorophen**" or "**Bromochlorophen**e" is also a common name for the compound 2,2'-methylenebis(6-bromo-4-chlorophenol) ($C_{13}H_8Br_2Cl_2O_2$), a bisphenol derivative used commercially as an antimicrobial agent.[3][4][5] This guide will therefore address both classes of compounds, beginning with the fundamental isomers and progressing to the more complex bisphenol structure. A systematic IUPAC nomenclature is essential for distinguishing these compounds and is used throughout this document.[6]

Isomers of Monosubstituted **Bromochlorophenol** (C_6H_4BrClO)

There are 12 possible structural isomers for a phenol ring substituted with one bromine and one chlorine atom. Their properties are dictated by the electronic effects (inductive and resonance) of the substituents and their positions relative to each other and the hydroxyl group.

Chemical Structures

The positions of the bromine and chlorine atoms relative to the hydroxyl group define the isomer. For example, 2-bromo-4-chlorophenol and 4-bromo-2-chlorophenol are two of the most frequently discussed isomers in the literature.

Caption: Key isomers of **Bromochlorophen**ol (C_6H_4BrClO).

Physicochemical Properties

The physical properties of **bromochlorophen**ol isomers vary significantly, influencing their solubility, volatility, and environmental fate. For instance, intramolecular hydrogen bonding in

© 2026 BenchChem. All rights reserved.

ortho-substituted chlorophenols can increase their stability.[7]

Property	2-Bromo-4-chlorophenol	4-Bromo-2-chlorophenol	Reference
Molecular Formula	C_6H_4BrClO	C_6H_4BrClO	
Molecular Weight	207.45 g/mol	207.45 g/mol	
Appearance	Solid	Solid	[8]
Melting Point	31 - 33 °C	46 - 49 °C	[8]
Boiling Point	121 - 123 °C (at 13 hPa)	225 °C (at 760 mmHg)	[8]
Solubility	Soluble in methanol	Soluble in organic solvents	[8]
pKa	Data not available	Data not available	

Note: Data for all 12 isomers is not consistently available in public databases. The isomers presented are among the most common.

Synthesis and Reactivity

The synthesis of **bromochlorophen**ols typically involves the electrophilic bromination of a corresponding chlorophenol. The choice of solvent, catalyst, and temperature is critical for controlling the regioselectivity of the reaction and maximizing the yield of the desired isomer.

Causality in Synthesis: The hydroxyl group is a strong activating group and an ortho-, para-director. The existing chlorine atom is a deactivating group but is also an ortho-, para-director. Therefore, brominating a chlorophenol will result in a mixture of products. For example, bromination of 2-chlorophenol can yield both 4-bromo-2-chlorophenol and 6-bromo-2-chlorophenol.[9] To achieve high purity, specialized catalysts or reaction conditions are necessary to direct the incoming bromine to a specific position.[10]

A common synthetic approach involves reacting the parent chlorophenol with bromine (Br_2) in an inert solvent like carbon tetrachloride or chlorobenzene.[9]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for the synthesis of 4-bromo-2-chlorophenol.

Reactivity: **Bromochlorophen**ols can undergo reactions typical of phenols, such as O-alkylation and O-acylation at the hydroxyl group. The aromatic ring can participate in further electrophilic substitution, though it is deactivated by the halogens. Under thermal conditions, such as pyrolysis or incineration, chlorophenols and bromophenols are known precursors to the formation of highly toxic mixed halogenated dibenzo-p-dioxins and furans (PXDD/Fs).[11] [12] This occurs through condensation reactions and intermolecular rearrangements of phenoxy radicals.[12]

Bromochlorophene: 2,2'-Methylenebis(6-bromo-4-chlorophenol)

This larger molecule, with the CAS number 15435-29-7, is a distinct chemical entity often referred to by the common name **Bromochlorophen**.[3][4]

Chemical Structure

Caption: Structure of 2,2'-Methylenebis(6-bromo-4-chlorophenol).

Physicochemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value	Reference
Molecular Formula	$C_{13}H_8Br_2Cl_2O_2$	[3][4]
Molecular Weight	426.92 g/mol	[5]
Appearance	White to Off-White Solid/Powder	[5][13]
Melting Point	189 °C	[5]
Boiling Point	452.3±40.0 °C (Predicted)	[5]
Solubility	Water: < 0.01 g/L; 95% Ethanol: 0.5 g/L; Propylene Glycol: 2.5 g/L	[5]
pKa	7.56±0.48 (Predicted)	[5]

Synthesis

Bromochlorophene is produced via the bromination of its precursor, 2,2'-methylenebis(4-chlorophenol) (also known as Dichlorophen).[5] The reaction is typically carried out in glacial acetic acid under cold conditions to control the exothermic reaction and ensure substitution at the positions ortho to the hydroxyl groups.[5]

Applications

The primary application of **Bromochlorophen**e is as a broad-spectrum antimicrobial agent and preservative.[5] Its low water solubility and efficacy against bacteria and fungi make it suitable for use in topical formulations and consumer products. It is found in cosmetics, deodorants, mouthwashes, and toothpastes to prevent microbial growth and act as a deodorant.[5]

Spectroscopic Analysis

Spectroscopic methods are essential for identifying and distinguishing between **bromochlorophen** isomers.

- Infrared (IR) Spectroscopy: Key absorptions include a broad O-H stretch (~3200-3600 cm^{-1}), C-O stretching (~1200 cm^{-1}), aromatic C=C stretching (~1400-1600 cm^{-1}), and C-H

© 2026 BenchChem. All rights reserved.

stretching just above 3000 cm^{-1}. The C-Br and C-Cl stretching frequencies appear in the fingerprint region (<1000 cm^{-1}).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The phenolic proton (OH) appears as a broad singlet. The aromatic protons (Ar-H) exhibit complex splitting patterns (doublets, triplets, or multiplets) depending on the substitution pattern. Their chemical shifts are influenced by the electronic nature of the adjacent halogens.
  - ^{13}C NMR: The number of unique signals corresponds to the number of chemically non-equivalent carbon atoms, which is a key indicator of the isomer's symmetry. The carbons bonded to the electronegative oxygen and halogens are significantly downfield.
- Mass Spectrometry (MS): This is a powerful tool for identifying halogenated compounds. Bromine has two major isotopes, ^{79}Br and ^{81}Br, in an approximate 1:1 ratio. Chlorine has two major isotopes, ^{35}Cl and ^{37}Cl, in an approximate 3:1 ratio. Therefore, the molecular ion (M^+) peak will appear as a characteristic cluster of peaks (M, M+2, M+4, etc.) whose relative intensities are predictable, confirming the presence of one bromine and one chlorine atom.

Applications in Drug Development and Biological Activity

Halogenated phenols, including bromophenols and chlorophenols, are recognized for their diverse biological activities and are valuable scaffolds in medicinal chemistry.[14][15]

- Enzyme Inhibition: Bromophenol derivatives have been designed and synthesized as potent inhibitors of enzymes like protein tyrosine phosphatase 1B (PTP1B), which is a target for anti-diabetic drugs.[16] Some novel bromophenols have shown effective inhibition of acetylcholinesterase (AChE) and carbonic anhydrase (CA), suggesting potential applications in treating Alzheimer's, glaucoma, or epilepsy.[17]
- Anticancer Activity: Various bromophenols isolated from marine sources or synthesized in the lab have demonstrated anticancer properties.[14] Introducing halogens like bromine and chlorine into a molecular structure can enhance its therapeutic activity and favorably affect its metabolism and duration of action.[18]

© 2026 BenchChem. All rights reserved.

- Rationale for Halogenation in Drugs: Chlorine is a key element in over 250 FDA-approved drugs.[19] Halogens can increase lipophilicity, improve membrane permeability, and participate in "halogen bonding," a specific type of non-covalent interaction that can enhance binding affinity to a biological target.[18]

Toxicology and Environmental Fate

While useful, brominated and chlorinated phenols are compounds of toxicological concern.

- Human Health: Direct exposure can cause effects ranging from mild skin irritation to severe tissue damage, depending on the concentration and duration.[8] Inhalation may cause respiratory irritation.[8] Chlorophenols as a class are considered toxic, and some are classified as probable human carcinogens.[20][21] The toxicological properties of many specific **bromochlorophen**ol isomers have not been thoroughly investigated.[8] For **Bromochlorophen**e (the bisphenol), the acute oral LD50 in rats is 3700 mg/kg, indicating moderate toxicity.[5]

- Environmental Impact: Chlorophenols are persistent environmental pollutants found in industrial wastewater.[22] Their recalcitrant nature makes them difficult to degrade. As previously mentioned, a significant environmental risk is their potential to act as precursors for the formation of highly toxic and persistent PXDD/Fs during combustion processes.[11][12] Therefore, the disposal of materials containing these compounds must be carefully managed through controlled incineration with flue gas scrubbing to prevent environmental contamination.[23]

Experimental Protocol: Synthesis of 4-Bromo-2-chlorophenol

This protocol is adapted from established methods for the regioselective bromination of 2-chlorophenol.[9]

Objective: To synthesize 4-bromo-2-chlorophenol with high yield and purity.

Materials:

- 2-chlorophenol (1 mole)

© 2026 BenchChem. All rights reserved.

- Chlorobenzene (inert solvent)
- Bromine (1 mole)
- Triethylamine hydrochloride (catalyst, optional)
- Reaction flask with dropping funnel, stirrer, and temperature control (ice bath)
- Distillation apparatus

Methodology:

- Preparation: In a suitable reaction flask, dissolve 257.0 g (2 moles) of 2-chlorophenol in 350 g of chlorobenzene. Add 12 g of triethylamine hydrochloride as a catalyst to improve regioselectivity.[9]
- Cooling: Cool the reaction mixture to a temperature between 5°C and 8°C using an ice bath. Maintain constant stirring.
- Bromination: Slowly add 320 g (2 moles) of bromine from a dropping funnel over a period of approximately 3 hours. It is critical to maintain the temperature of the reaction mixture between 5°C and 8°C during the addition to minimize the formation of byproducts.[9] An evolution of hydrogen bromide gas will be observed.
- Reaction Completion: After the bromine addition is complete, allow the reaction temperature to rise to approximately 15-20°C. Continue stirring the mixture for an additional hour to ensure the reaction goes to completion.[9]
- Workup and Isolation: The solvent (chlorobenzene) is removed by distillation under vacuum (e.g., at 70°C / 15-20 torr).[9]
- Purification: The crude product can be further purified by recrystallization or distillation to yield high-purity 4-bromo-2-chlorophenol.

Self-Validation: The identity and purity of the final product should be confirmed using the spectroscopic techniques described in Section 4 (NMR, MS, IR) and by measuring its melting point and comparing it to the literature value.

© 2026 BenchChem. All rights reserved.

Conclusion

The term "**bromochlorophen**" refers to a range of compounds from simple structural isomers to a complex bisphenol derivative. This guide has systematically deconstructed this ambiguity, providing a detailed technical overview for a scientific audience. Understanding the distinct structures, properties, and synthesis of each compound is paramount for their safe and effective application, whether in industrial formulations or as scaffolds in modern drug discovery. While their biological activities are promising, their potential for environmental persistence and transformation into toxic byproducts necessitates careful handling and disposal, underscoring the dual nature of these versatile halogenated molecules.

References

- Altarawneh, M., & Dlugogorski, B. Z. (2015). Reactions of 2-chlorophenol and 2-bromophenol: Mechanisms for formation of mixed halogenated dioxins and furans (PXDD/Fs). Physical Chemistry Chemical Physics. [Source: vertexaisearch.cloud.google.com]
- Grokipedia. (n.d.). Bromochlorobenzene. [Source: vertexaisearch.cloud.google.com]
- ChemicalBook. (n.d.). 2-Bromo-4-chlorophenol - Safety Data Sheet. [Source: vertexaisearch.cloud.google.com]
- ChemicalBook. (n.d.). **BROMOCHLOROPHEN** - Safety Data Sheet. [Source: vertexaisearch.cloud.google.com]
- Huston, R. C., & Ballard, M. M. (n.d.). o-BROMOPHENOL. Organic Syntheses. [Source: vertexaisearch.cloud.google.com]
- Google Patents. (1980). US4223166A - Process for producing 4-bromo-2-chlorophenols. [Source: vertexaisearch.cloud.google.com]
- ResearchGate. (2015). Reactions of 2-chlorophenol and 2-bromophenol: mechanisms of formation of mixed halogenated dioxins and furans (PXDD/Fs). [Source: vertexaisearch.cloud.google.com]
- MDPI. (2022). Synthesis of Novel Bromophenol with Diaryl Methanes—Determination of Their Inhibition Effects on Carbonic Anhydrase and Acetylcholinesterase. [Source: vertexaisearch.cloud.google.com]
- Global Substance Registration System (GSRS). (n.d.). **BROMOCHLOROPHEN**. [Source: vertexaisearch.cloud.google.com]
- Google Patents. (n.d.). CN103387484B - Preparation method of 2-chloro-4-bromophonel with high purity. [Source: vertexaisearch.cloud.google.com]
- Study.com. (n.d.). Write formulas and names for the isomers of (a) bromochlorobenzene.... [Source: vertexaisearch.cloud.google.com]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). 2,2'-Methylenebis(6-bromo-4-chlorophenol). National Center for Biotechnology Information. [Source: pubchem.ncbi.nlm.nih.gov]
- ChemicalBook. (n.d.). **BROMOCHLOROPHEN** CAS#: 15435-29-7. [Source: vertexaisearch.cloud.google.com]
- PubChem. (n.d.). 4-Bromophenol. National Center for Biotechnology Information. [Source: pubchem.ncbi.nlm.nih.gov]
- Anku, W. W., et al. (2017). Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective. PMC - NIH. [Source: vertexaisearch.cloud.google.com]
- MDPI. (2021). Progress of Bromophenols in Marine Algae from 2011 to 2020: Structure, Bioactivities, and Applications. [Source: vertexaisearch.cloud.google.com]
- Doc Brown's Chemistry. (n.d.). Structural Isomerism. [Source: vertexaisearch.cloud.google.com]
- Quora. (2020). Which are the isomers of bromochlorotoluene?. [Source: vertexaisearch.cloud.google.com]
- ResearchGate. (n.d.). Isomers of chlorophenols and related properties. [Source: vertexaisearch.cloud.google.com]
- PubMed. (2013). Discovery of Novel Bromophenol...as Protein Tyrosine Phosphatase 1B Inhibitor and Its Anti-Diabetic Properties. [Source: vertexaisearch.cloud.google.com]
- NCBI Bookshelf - NIH. (n.d.). Toxicological Profile for Chlorophenols - Health Effects. [Source: vertexaisearch.cloud.google.com]
- ERIC. (2023). Spectroscopy Data for Undergraduate Teaching. [Source: vertexaisearch.cloud.google.com]
- LookChem. (n.d.). **BROMOCHLOROPHEN** 15435-29-7 wiki. [Source: vertexaisearch.cloud.google.com]
- Doc Brown's Chemistry. (n.d.). 12 constitutional isomers of molecular formula C4H7Cl.... [Source: vertexaisearch.cloud.google.com]
- Michigan State University Department of Chemistry. (n.d.).
- MDPI. (2024). Bromophenols in Red Algae: Exploring the Chemistry and Uncovering Biological Benefits of These Unknown Compounds. [Source: vertexaisearch.cloud.google.com]
- PubChem - NIH. (2017). Spectral Information. [Source: vertexaisearch.cloud.google.com]
- LGC Standards. (n.d.). **Bromochlorophen** | CAS 15435-29-7. [Source: vertexaisearch.cloud.google.com]
- ResearchGate. (n.d.). Theoretical Study of Molecular Structures and Properties of the Complete Series of Chlorophenols. [Source: vertexaisearch.cloud.google.com]
- SEM V (H). (n.d.). SPECTROSCOPIC ANALYSIS OF ORGANIC COMPOUNDS. [Source: vertexaisearch.cloud.google.com]

© 2026 BenchChem. All rights reserved.

- Chemistry Steps. (n.d.). Identifying Unknown from IR, NMR, and Mass Spectrometry. [Source: vertexaisearch.cloud.google.com]
- UCLA Chemistry and Biochemistry. (2000). WebSpectra - Problems in NMR and IR Spectroscopy. [Source: webspectra.chem.ucla.edu]
- PubMed Central. (n.d.). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. [Source: vertexaisearch.cloud.google.com]
- SpringerLink. (2024). Introducing bromine to the molecular structure as a strategy for drug design. [Source: vertexaisearch.cloud.google.com]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. homework.study.com [homework.study.com]
- 2. Structural Isomerism chain positional functional group isomers tautomerism possible number structures from molecular formula A level GCE AS A2 organic chemistry revision notes [docbrown.info]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. 2,2'-Methylenebis(6-bromo-4-chlorophenol) | C13H8Br2Cl2O2 | CID 84907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. BROMOCHLOROPHEN CAS#: 15435-29-7 [amp.chemicalbook.com]
- 6. Organic Nomenclature [www2.chemistry.msu.edu]
- 7. researchgate.net [researchgate.net]
- 8. 2-Bromo-4-chlorophenol - Safety Data Sheet [chemicalbook.com]
- 9. US4223166A - Process for producing 4-bromo-2-chlorophenols - Google Patents [patents.google.com]
- 10. CN103387484B - Preparation method of 2-chloro-4-bromophonel with high purity - Google Patents [patents.google.com]
- 11. Research Portal [researchportal.murdoch.edu.au]

© 2026 BenchChem. All rights reserved.

- 12. researchgate.net [researchgate.net]
- 13. Page loading... [wap.guidechem.com]
- 14. mdpi.com [mdpi.com]
- 15. mdpi.com [mdpi.com]
- 16. Discovery of novel bromophenol 3,4-dibromo-5-(2-bromo-3,4-dihydroxy-6-(isobutoxymethyl)benzyl)benzene-1,2-diol as protein tyrosine phosphatase 1B inhibitor and its anti-diabetic properties in C57BL/KsJ-db/db mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. mdpi.com [mdpi.com]
- 18. Introducing bromine to the molecular structure as a strategy for drug design | Journal of Medical Science [jms.ump.edu.pl]
- 19. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 21. HEALTH EFFECTS - Toxicological Profile for Chlorophenols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. chemicalbook.com [chemicalbook.com]

- To cite this document: BenchChem. [Bromochlorophen chemical structure and properties.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099090/docs#bromochlorophen-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.